

In-Depth Technical Guide: 4,15-Isoatriplicolide Methylacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,15-Isoatriplicolide methylacrylate

Cat. No.: B12964103

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4,15-Isoatriplicolide methylacrylate is a germacrane-type sesquiterpene lactone that has demonstrated cytotoxic activity, particularly against the MCF-7 human breast cancer cell line.^[1] This technical guide provides a comprehensive overview of its chemical properties, available experimental protocols, and insights into its biological activity. The information is curated for researchers and professionals engaged in the fields of natural product chemistry, oncology, and drug development.

Chemical Properties

4,15-Isoatriplicolide methylacrylate is a solid organic compound.^[2] Key chemical identifiers and properties are summarized in the table below. While some physical properties like melting and boiling points are not readily available in public literature, the provided data serves as a foundational reference for handling and experimental design.

| Property | Value | Source |
|-------------------|--|---|
| Molecular Formula | C ₁₉ H ₂₀ O ₆ | [2] [3] |
| Molecular Weight | 344.363 g/mol | [3] |
| Appearance | Solid | [2] |
| CAS Number | 133559-38-3 | [1] |

Storage and Stability:

For long-term preservation of its chemical integrity, **4,15-Isoatriplicolide methylacrylate** powder should be stored at -20°C for up to three years.[\[3\]](#) When in solvent, it should be stored at -80°C for up to one year.[\[3\]](#)

Biological Activity

The primary reported biological activity of **4,15-Isoatriplicolide methylacrylate** is its cytotoxic effect on cancer cells. Specifically, it has been shown to be active against the MCF-7 human breast cancer cell line.[\[1\]](#)

Cytotoxicity against MCF-7 Cells

The cytotoxic nature of this compound warrants further investigation into its mechanism of action to understand the specific cellular pathways it perturbs, leading to cell death.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis or isolation of **4,15-Isoatriplicolide methylacrylate** are not widely documented in publicly accessible literature, a general protocol for assessing its cytotoxic activity using an MTT assay is provided below. This protocol is based on standard methodologies for evaluating cell viability in response to chemical compounds.

MTT Assay for Cytotoxicity in MCF-7 Cells

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase

enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

Materials:

- MCF-7 human breast cancer cell line
- **4,15-Isoatriplicolide methylacrylate**
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

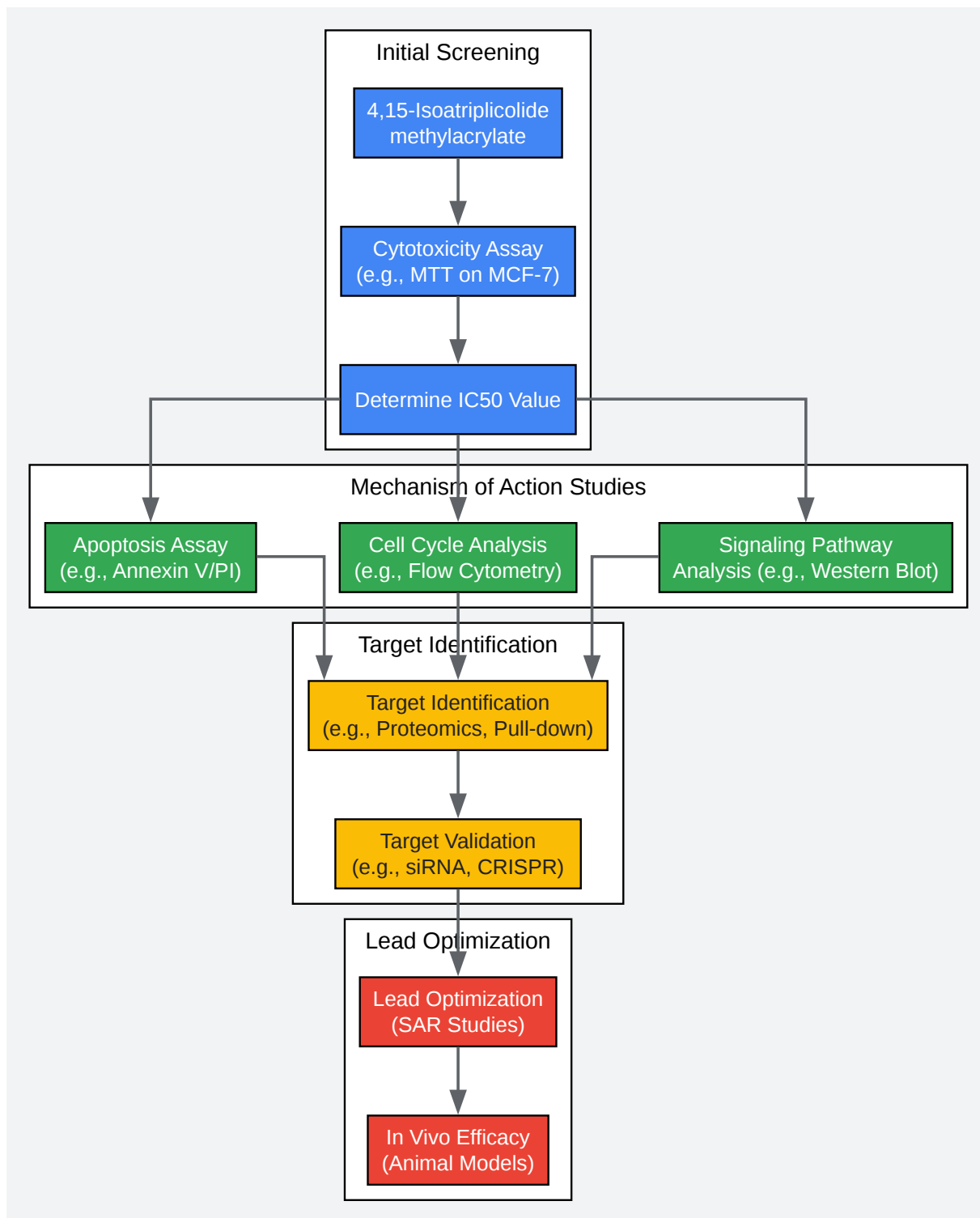
- **Cell Seeding:** Seed MCF-7 cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete DMEM. Incubate overnight to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **4,15-Isoatriplicolide methylacrylate** in complete DMEM. The final concentration of the solvent (e.g., DMSO) should be kept constant and at a non-toxic level (typically <0.5%). Remove the overnight medium from the cells and add 100 µL of the diluted compound solutions to the respective wells. Include wells with untreated cells as a negative control and wells with solvent alone as a vehicle control.
- **Incubation:** Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours) in a CO₂ incubator.
- **MTT Addition:** After incubation, add 10 µL of MTT solution to each well and incubate for another 2-4 hours, or until a purple precipitate is visible.

- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. Plot the cell viability against the compound concentration to determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

Signaling Pathways and Logical Relationships

Currently, there is no specific information available in the public domain detailing the signaling pathways modulated by **4,15-Isoatriplicolide methylacrylate**. The cytotoxic activity against MCF-7 cells suggests potential interference with pathways crucial for cancer cell survival and proliferation, such as apoptosis, cell cycle regulation, or specific oncogenic signaling cascades.

To illustrate a generalized workflow for investigating the mechanism of action of a cytotoxic compound like **4,15-Isoatriplicolide methylacrylate**, the following diagram is provided.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the investigation of a cytotoxic compound.

This diagram outlines the logical progression from initial screening and determination of potency (IC₅₀) to in-depth studies on the mechanism of action, identification and validation of the molecular target, and subsequent lead optimization for potential therapeutic development.

Further research is necessary to elucidate the specific molecular targets and signaling pathways affected by **4,15-Isoatriplicolide methylacrylate** to fully understand its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4,15-Isoatriplicolide methylacrylate | CymitQuimica [cymitquimica.com]
- 3. 4,15-Isoatriplicolide methylacrylate | TargetMol [targetmol.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4,15-Isoatriplicolide Methylacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12964103#4-15-isoatriplicolide-methylacrylate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com